

Sourcing & Synthesis Guide: 2-Cyclobutyl-5-methoxyphenol

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Compound of Interest

Compound Name: 2-Cyclobutyl-5-methoxyphenol

Cat. No.: B13934364

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Executive Summary

2-Cyclobutyl-5-methoxyphenol is a non-catalog, high-value intermediate. It is rarely available as an off-the-shelf stock item from major distributors. Researchers requiring this compound for drug discovery (specifically for modulating metabolic stability via the cyclobutyl motif) face a "Make vs. Buy" decision.

- **Commercial Status:** Custom Synthesis Only. No direct stock available from major catalogs (Sigma, Fisher, Enamine).
- **Recommended Strategy:** In-house Synthesis. The compound can be synthesized in 2-3 steps using commercially available precursors.
- **Estimated Cost of Goods (1g scale):** ~\$350 USD (if precursors are purchased in research quantities).
- **Lead Time:** 2 weeks (In-house) vs. 8-12 weeks (Custom Synthesis Organization).

Technical Profile & Application

Chemical Identity

- Target Compound: **2-Cyclobutyl-5-methoxyphenol**
- Core Scaffold: Guaiacol (meta-isomer derivative)
- Molecular Formula: C₁₁H₁₄O₂
- Molecular Weight: 178.23 g/mol
- Predicted LogP: ~2.8 (Lipophilic)

Medicinal Chemistry Significance

The cyclobutyl group serves as a critical bioisostere for isopropyl or tert-butyl groups. It restricts conformational flexibility while maintaining lipophilicity, often improving the metabolic stability of a drug candidate by blocking oxidation at the benzylic position (due to ring strain and steric bulk). The 5-methoxy group provides a hydrogen bond acceptor and electron-donating character, modulating the pKa of the phenol.

Sourcing Landscape: The "Buy" Analysis

Since the target is not a catalog item, sourcing relies on purchasing the precursors. Below is the supply chain analysis for the critical building blocks required for synthesis.

Precursor 1: 2-Bromo-5-methoxyphenol

- Role: The electrophilic aromatic core.
- CAS: 63604-94-4[1][2][3]
- Availability: High (Stock item).

Supplier	Pack Size	Price (Est. USD)	Lead Time	Purity
Sigma-Aldrich	1 g	\$13.80	2-5 Days	98%
Avantor (Matrix)	5 g	\$149.50	1 Week	97%
ChemicalBook	1 kg	~\$500 (Bulk)	2-3 Weeks	98%

Precursor 2: Cyclobutylboronic Acid

- Role: The nucleophilic cyclobutyl donor (Suzuki Coupling partner).
- CAS: 849052-26-2[4][5]
- Availability: Moderate (Specialty Reagent).

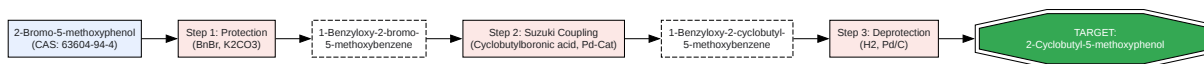
Supplier	Pack Size	Price (Est. USD)	Lead Time	Purity
Sigma-Aldrich	500 mg	\$133.00	1 Week	95%
Fisher Sci	2 g	\$324.50	1-2 Weeks	97%
ChemScene	Custom	RFQ	2-3 Weeks	97%

Sourcing Insight: The cost driver is the Cyclobutylboronic acid.[4] For scale-up (>10g), consider switching to Potassium Cyclobutyltrifluoroborate (CAS: 1065010-87-8) which is often more stable and cheaper per mole in bulk.

Synthesis Strategy: The "Make" Solution

Direct coupling of free phenols can be problematic due to catalyst poisoning or side reactions. The most robust route involves a Protection-Coupling-Deprotection sequence.

Reaction Pathway Visualization



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Figure 1: Three-step synthesis pathway ensuring regioselectivity and high yield.

Detailed Experimental Protocol

Step 1: Phenol Protection (Benzyl Ether Formation)

- Reagents: Dissolve 2-Bromo-5-methoxyphenol (1.0 eq) in DMF (0.5 M).
- Addition: Add K_2CO_3 (1.5 eq) followed by Benzyl bromide (1.1 eq).
- Condition: Stir at 60°C for 4 hours.
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.
- Outcome: Quantitative yield of 1-Benzyloxy-2-bromo-5-methoxybenzene.

Step 2: Palladium-Catalyzed Cross-Coupling (The Critical Step)

Rationale: Secondary alkyl boronates (like cyclobutyl) are sluggish. We use RuPhos or XPhos ligands to facilitate oxidative addition and reductive elimination while preventing beta-hydride elimination.

- Setup: In a glovebox or under Argon, charge a reaction vial with:
 - Protected Aryl Bromide (from Step 1) (1.0 eq)
 - Cyclobutylboronic acid (1.5 eq)
 - $Pd(OAc)_2$ (5 mol%)

- RuPhos (10 mol%) (Ligand is critical)
- K_3PO_4 (3.0 eq)
- Solvent: Add Toluene/Water (10:1 ratio, degassed).
- Reaction: Seal and heat to 100°C for 16-24 hours.
- Workup: Filter through Celite, concentrate, and purify via Flash Column Chromatography (Hexanes/EtOAc gradient).
- Validation: Check for the disappearance of the aryl bromide peak in LC-MS.

Step 3: Hydrogenolysis (Deprotection)

- Reagents: Dissolve the coupled intermediate in MeOH/EtOAc (1:1).
- Catalyst: Add 10% Pd/C (10 wt% loading).
- Condition: Stir under H_2 atmosphere (balloon pressure) for 2-4 hours at RT.
- Purification: Filter through Celite to remove catalyst. Concentrate to obtain the final **2-Cyclobutyl-5-methoxyphenol**.

Quality Assurance & Validation

To ensure the integrity of the synthesized compound for biological assays, the following analytical criteria must be met:

Test	Acceptance Criteria	Purpose
^1H -NMR (DMSO- d_6)	Distinct multiplets for cyclobutyl (1.7–2.3 ppm). Singlet for OMe (~3.7 ppm). Phenolic OH (broad singlet, exchangeable).	Structural Confirmation
HPLC Purity	> 95% (UV @ 254 nm)	Ensure no unreacted boronic acid remains.
LC-MS	$[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$ corresponding to MW 178.23	Mass verification.

Self-Validating Check:

- The "Methoxy Shift": In the NMR, ensure the methoxy signal integrates to 3 protons.
- The "Cyclobutyl Fingerprint": Look for the characteristic upfield multiplets (4H and 2H) distinct from the aromatic region. If these are missing, the coupling failed.

References

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